

# Personal protective equipment for handling 4-Bromochalcone

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## Compound of Interest

Compound Name: 4-Bromochalcone

Cat. No.: B3022149

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## Essential Safety and Handling Guide for 4-Bromochalcone

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **4-Bromochalcone** in a laboratory setting. It is intended for researchers, scientists, and professionals in drug development to ensure safe and compliant handling of this chemical.

## Hazard Identification and Classification

**4-Bromochalcone** is classified as a hazardous substance.<sup>[1][2][3][4]</sup> Understanding its specific dangers is the first step in safe handling.

GHS Hazard Statements:

- H302: Harmful if swallowed.<sup>[1]</sup>
- H315: Causes skin irritation.<sup>[1][2][3][4]</sup>
- H319: Causes serious eye irritation.<sup>[1][3][4]</sup>
- H335: May cause respiratory irritation.<sup>[1][2][3]</sup>

Signal Word: Warning<sup>[1][2]</sup>

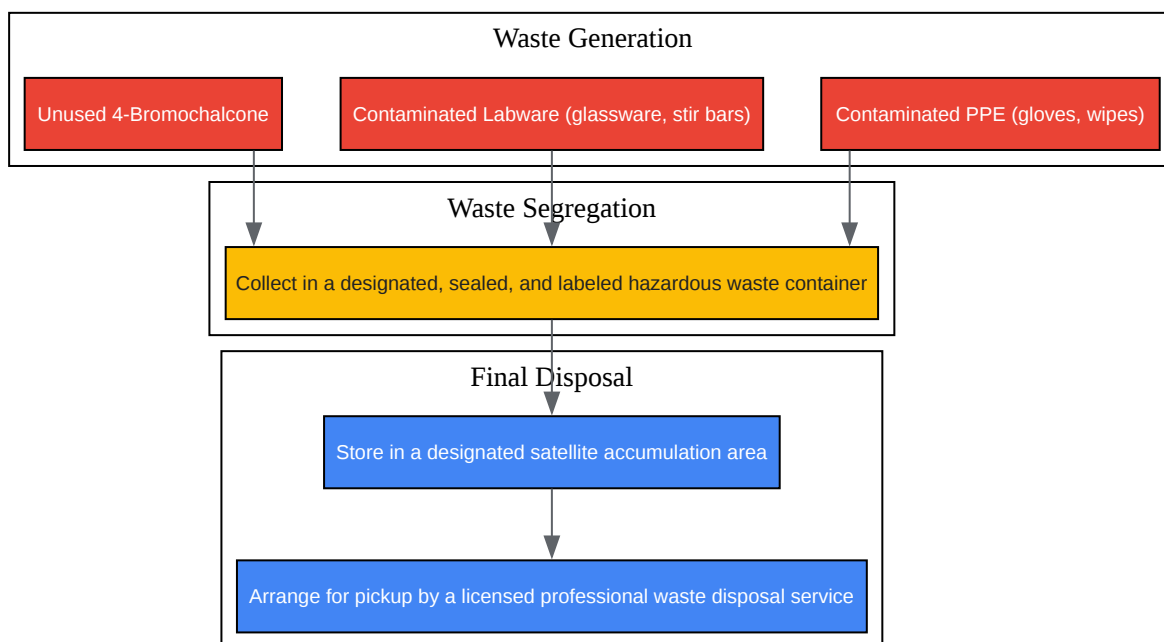
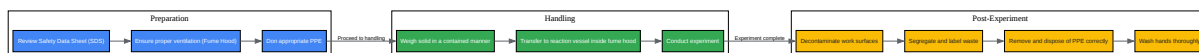
## Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **4-Bromochalcone** to minimize exposure and ensure personal safety.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Protection Type	Specific Equipment	Purpose
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield is recommended when there is a significant risk of splashing. <a href="#">[1]</a> <a href="#">[3]</a>	To protect against eye irritation from dust particles or splashes. <a href="#">[1]</a> <a href="#">[3]</a>
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). A lab coat or a chemical-resistant apron must be worn. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[7]</a> Full-body protection should be considered for large quantities.	To prevent skin contact and subsequent irritation. <a href="#">[1]</a> <a href="#">[3]</a>
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[10]</a> If a fume hood is not available or ventilation is inadequate, a NIOSH-approved respirator for dusts should be used. <a href="#">[6]</a>	To avoid inhalation of dust particles that can cause respiratory tract irritation. <a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[10]</a>
Footwear	Closed-toe shoes must be worn at all times in the laboratory. <a href="#">[8]</a>	To protect feet from spills.

## Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for the safe handling of **4-Bromochalcone**. The following workflow outlines the necessary steps from preparation to the conclusion of the experimental work.



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## References

- 1. [static.cymitquimica.com](http://static.cymitquimica.com) [[static.cymitquimica.com](http://static.cymitquimica.com)]

- 2. 4'-Bromochalcone | C<sub>15</sub>H<sub>11</sub>BrO | CID 5355204 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. 4-Bromochalcone | C<sub>15</sub>H<sub>11</sub>BrO | CID 5367147 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. realsafety.org [realsafety.org]
- 6. Personal Protective Equipment (PPE) - CHEMM [chemm.hhs.gov]
- 7. How to Choose PPE for Chemical Work - Allan Chemical Corporation | allanchem.com [allanchem.com]
- 8. hazmatschool.com [hazmatschool.com]
- 9. sams-solutions.com [sams-solutions.com]
- 10. Working with Chemicals - Prudent Practices in the Laboratory - NCBI Bookshelf [ncbi.nlm.nih.gov]
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